

Technical Specifications for Experimental Design

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Compound Focus: Fulacimstat

CAS No.: 1488354-15-9

Cat. No.: S528537

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Here are the key physical and chemical parameters for **Fulacimstat** to inform your experimental planning.

Table 1: Storage Stability and Handling Conditions [1]

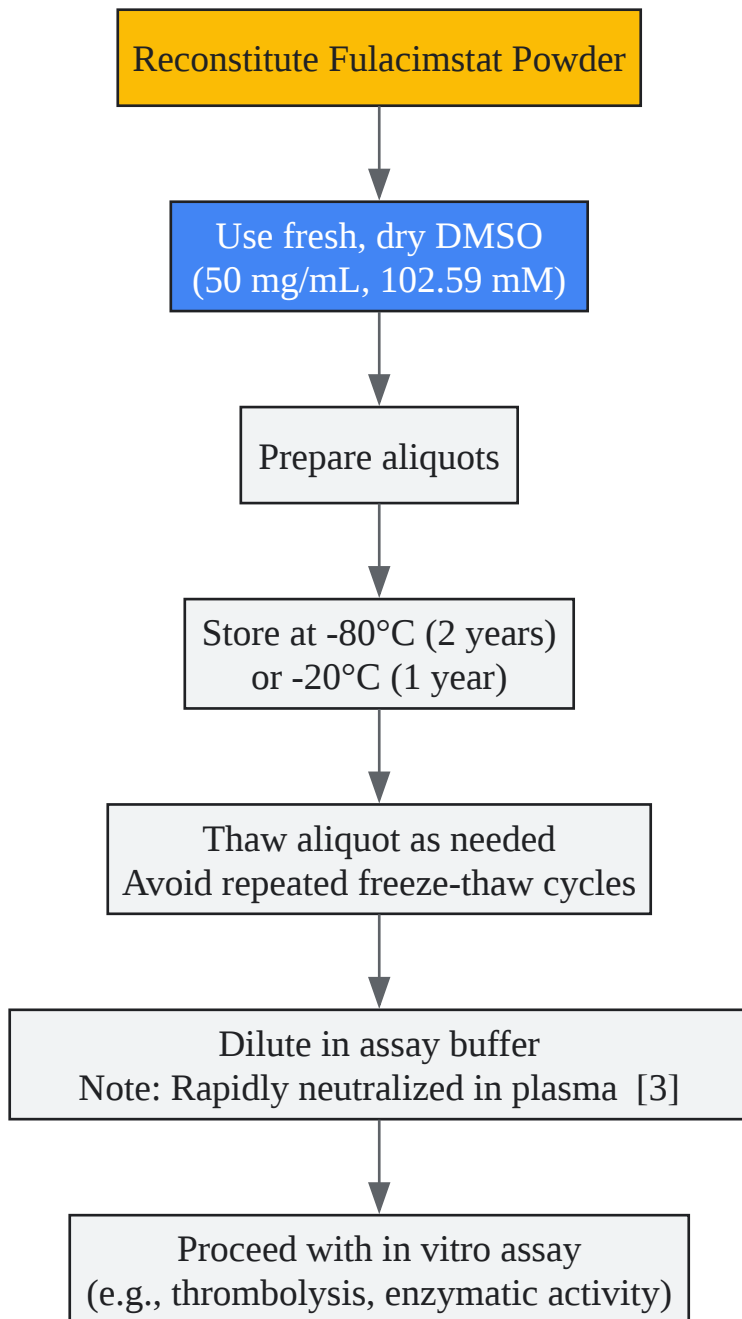
Parameter	Condition
Recommended Storage (Powder)	-20°C
Recommended Storage (in solvent)	-80°C
Container	Keep tightly sealed
Storage Environment	Cool, well-ventilated area, away from direct sunlight and ignition sources
Incompatible Materials	Strong acids, strong alkalis, strong oxidising agents, strong reducing agents

Table 2: Solubility and In Vitro Assay Preparation [2]

Parameter	Condition / Value
Solubility in DMSO	50 mg/mL (102.59 mM)
Stock Solution Stability	-80°C for 2 years; -20°C for 1 year
Molecular Weight	487.38 g/mol
Purity	99.86%

Experimental Workflow and Critical Control Points

The following diagram outlines a general workflow for preparing and using **Fulacimstat** in in vitro assays, highlighting key control points for reliability.



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Frequently Asked Questions & Troubleshooting

Here are solutions to common issues researchers might encounter when working with **Fulacimstat**.

- **Unexpectedly low activity in plasma-based or whole blood assays?**

- **Cause: Fulacimstat**, like other chymase inhibitors, is rapidly neutralized by endogenous circulating inhibitors in plasma (e.g., alpha 1-antitrypsin) [3].
- **Solution:** Activity is retained within the local microenvironment of structures like blood clots. Assays should be designed to model this localized action rather than free circulation [3].
- **Observing precipitation upon dilution into aqueous buffer?**
 - **Cause:** The compound has high solubility in DMSO but may precipitate when added to aqueous solutions if the final concentration exceeds its solubility limit.
 - **Solution:** Ensure the final concentration of DMSO in your assay is tolerated (typically $\leq 1\%$). Consider using an intermediate dilution step or adding solubility enhancers like BSA (0.5-1.5 mg/mL) to the assay buffer, as used in clot extraction protocols [3].
- **How can I confirm the compound is stable under my assay conditions?**
 - **Cause:** Chemical stability can be compromised by pH, temperature, or buffer components.
 - **Solution:** The compound is stable under recommended storage conditions [1]. For new assay conditions, check the chemical stability by analyzing the sample after incubation using HPLC and compare it to a freshly prepared standard.
- **How do I confirm the selectivity of Fulacimstat in my assay?**
 - **Solution:** The selectivity of **Fulacimstat** has been tested against various serine proteases. It has an IC₅₀ of 4 nM for human chymase, while its IC₅₀ for plasmin, plasma kallikrein, thrombin, and other coagulation factors is above 2 μ M, indicating high selectivity [3].

Key Technical Notes for Researchers

- **Handling Precautions:** **Fulacimstat** is classified as **Acute Toxicity (Oral, Category 4, H302)** and is **very toxic to aquatic life (H410)**. Always use appropriate personal protective equipment (PPE) including safety goggles, gloves, and impervious clothing. Avoid dust formation and handle only in areas with adequate exhaust ventilation [1].
- **Bioactivity:** **Fulacimstat** is a potent and selective chymase inhibitor with IC₅₀ values of **4 nM for human chymase** and **3 nM for hamster chymase** [4] [2] [5].
- **Waste Disposal:** Dispose of contents and containers in accordance with all local, federal, and state regulations by transferring them to an approved waste disposal plant [1].

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References

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2. Fulacimstat (BAY1142524) | Chymase Inhibitor [medchemexpress.com]
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